

# Chlorpyrifos-d10 internal standard

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## Compound Focus: Chlorpyrifos-d10

CAS No.: 285138-81-0

Cat. No.: S804346

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## Understanding Chlorpyrifos-d10

**Chlorpyrifos-d10** is a deuterated internal standard widely used for the accurate quantification of its non-labeled counterpart, chlorpyrifos, in analytical chemistry. Its key characteristics are summarized below.

Property	Description
Chemical Role	Internal Standard (PESTANAL, analytical standard) [1].
Isotopic Purity	≥95 atom % D [1].
Chemical Purity (Assay)	≥97.5% (GC) [1].
Primary Applications	Method development and residue analysis in <b>agricultural</b> and <b>environmental</b> samples [1].
Storage Requirements	Limited shelf life; must be stored at <b>2-8°C</b> ; expiry date is provided on the label [1].

The deuterium atoms in **Chlorpyrifos-d10** are incorporated at the ethyl groups of the phosphate moiety, making it chemically identical to native chlorpyrifos but with a different molecular mass, which is essential for mass spectrometry detection [1].

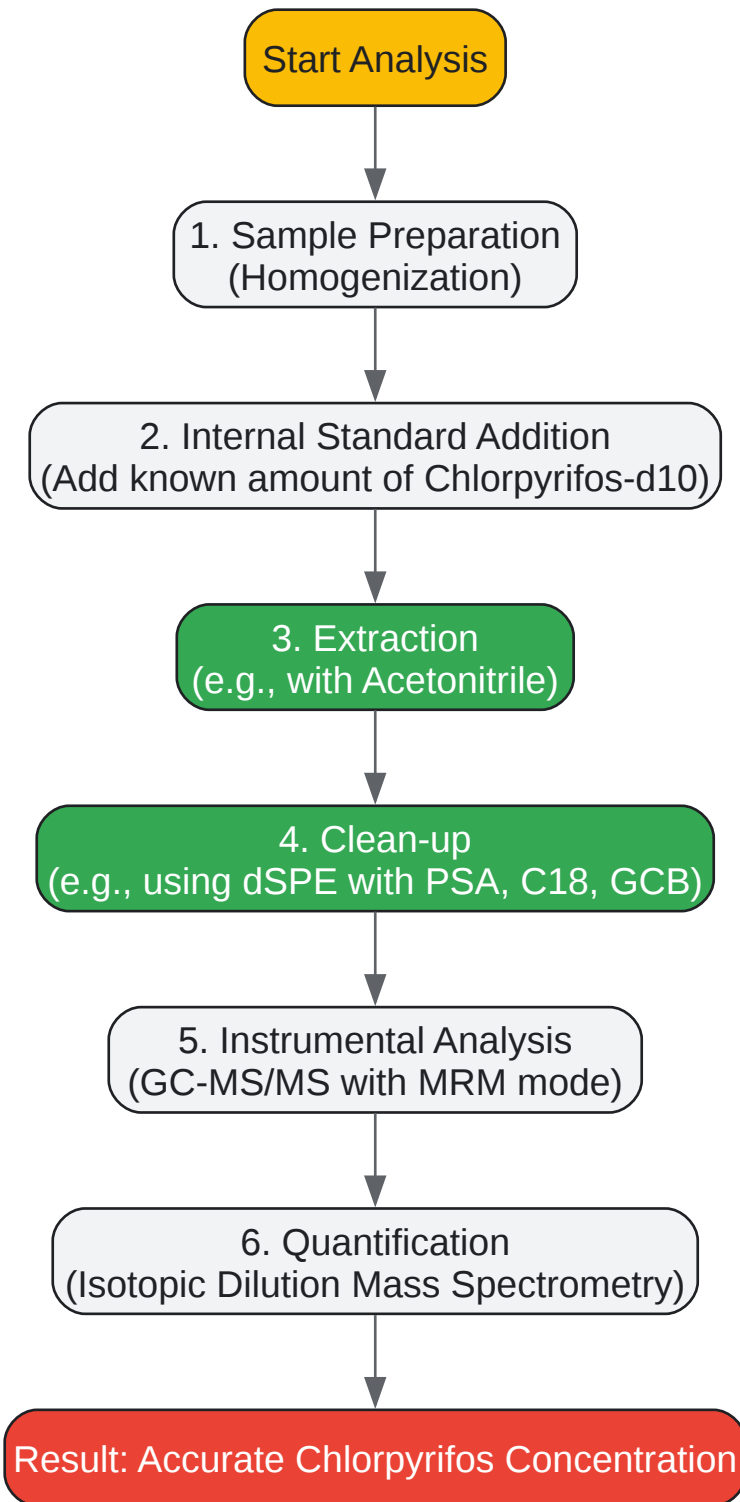
## Known Analytical Contexts

The search results indicate that **Chlorpyrifos-d10** is applied in robust analytical methods, though full protocol details are not available in the current sources.

- **Technique:** It is quantified using **gas chromatography-tandem mass spectrometry (GC-MS/MS)** [2].
- **Methodology:** Its use follows the principle of **isotopic dilution mass spectrometry (IDMS)**. This technique involves adding a known amount of the isotopic internal standard to the sample at the beginning of the analysis. By measuring the ratio of the native compound to the internal standard, analysts can achieve highly accurate and precise quantification, correcting for losses during sample preparation and matrix effects [3].
- **Application Evidence:** One study used **Chlorpyrifos-d10** to investigate the accuracy of a bioassay method. The researchers employed GC-MS/MS to measure the actual concentrations of chlorpyrifos in prepared bottles, validating the insecticide exposure levels in their experiment [2].

## Outline for a Generalized Protocol

Given the lack of a complete, explicit protocol, the following workflow outlines the standard steps for employing an internal standard like **Chlorpyrifos-d10** in a residue analysis method such as QuEChERS. This can serve as a template for developing your own detailed procedure.



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## References

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